

Isopropyl methanesulfonate physical properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Isopropyl methanesulfonate*

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An In-depth Technical Guide to the Physical Properties of **Isopropyl Methanesulfonate**

For Researchers, Scientists, and Drug Development Professionals

Introduction

Isopropyl methanesulfonate (IMS), also known as isopropyl mesylate, is an organic chemical compound classified as a sulfonate ester. With the chemical formula $C_4H_{10}O_3S$, it serves as a reagent in organic synthesis.[1][2] Notably, it is also monitored as a potential genotoxic impurity (PGI) in the pharmaceutical industry due to the structural alerts for mutagenicity associated with alkyl sulfonate esters. Its use in studies includes evaluating the carcinogenic effects of related compounds like methyl methanesulfonate.[3][4] A thorough understanding of its physical properties is essential for its safe handling, use in synthetic processes, and analytical detection.

Core Physical and Chemical Properties

The physical properties of **isopropyl methanesulfonate** have been determined and are reported across various chemical safety and supplier databases. These properties are crucial for handling, storage, and process design.

Data Summary of Physical Properties

The following table summarizes the key quantitative physical data for **isopropyl methanesulfonate**.

Property	Value	Notes
Molecular Formula	C4H10O3S	[1][2][5][6][7][8]
Molecular Weight	138.19 g/mol	[5][6][7][8][9]
Appearance	Colorless to light yellow, clear liquid.[1][7][10]	
Melting Point	7 °C	[2][3][5][11][12][13]
Boiling Point	220.0 ± 9.0 °C at 760 mmHg 82 °C at 6 mmHg 67 °C at 5 mmHg	[1][2][3][5][6][12]
Density	1.145 g/mL at 20 °C 1.1351 g/mL at 25 °C	[1][6][9]
Refractive Index	1.418 - 1.421 at 20 °C	[2][3][14]
Flash Point	104 °C	[1][2][3][6]
Solubility	Fully miscible with water.[9][13] [15] Soluble in chloroform and slightly soluble in methanol.[4]	
Vapor Pressure	0.171 mmHg at 25°C	[12]
CAS Number	926-06-7	[2][5][7][8][9]

Experimental Protocols for Property Determination

While specific experimental protocols for the determination of **isopropyl methanesulfonate**'s physical properties are not detailed in the provided literature, standard laboratory procedures are employed for these measurements. The following outlines the general methodologies.

1. Melting Point Determination:

- **Methodology:** Differential Scanning Calorimetry (DSC) is a common and precise method. A small, weighed sample is placed in a sealed pan and subjected to a controlled temperature program (heating and cooling cycles) alongside an empty reference pan. The melting point is identified as the peak of the endothermic transition on the resulting thermogram, where the

sample absorbs heat to transition from solid to liquid. For compounds with a melting point near ambient temperature like IMS, a cooling stage is required.

2. Boiling Point Determination:

- Methodology: The boiling point is typically determined using distillation or a specialized boiling point apparatus. For substances that may decompose at atmospheric pressure, vacuum distillation is employed to determine the boiling point at a reduced pressure, as reported for IMS (e.g., at 6 mmHg).^{[1][2][3][6]} The temperature at which the liquid's vapor pressure equals the applied pressure is recorded as the boiling point.

3. Density Measurement:

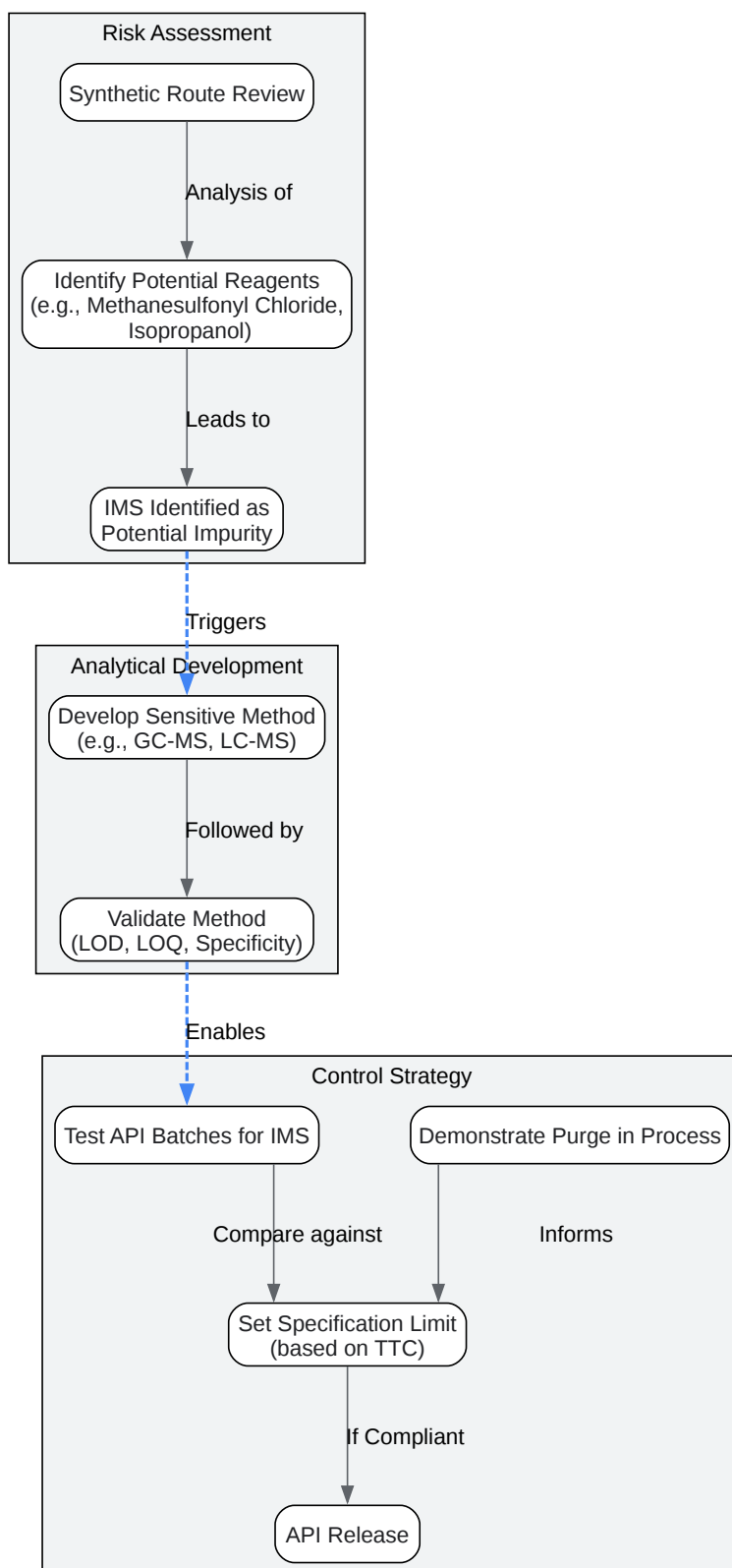
- Methodology: Density is measured using a pycnometer or a digital density meter. A pycnometer is a flask with a precise, known volume. It is weighed empty, then filled with the sample liquid, and weighed again at a specific temperature (e.g., 20 °C). The density is calculated by dividing the mass of the liquid by the known volume. Digital density meters measure the oscillation frequency of a U-shaped tube filled with the sample, which directly relates to the sample's density.

4. Refractive Index Measurement:

- Methodology: A refractometer, typically an Abbé refractometer, is used. A few drops of the liquid sample are placed on the prism surface. Light of a specific wavelength (usually the sodium D-line, 589 nm) is passed through the sample, and the angle of refraction is measured at a controlled temperature (e.g., 20 °C). This angle is used to calculate the refractive index, a dimensionless number that indicates how light propagates through the material.

Relevant Workflow: Impurity Identification

Isopropyl methanesulfonate is not typically involved in specific biological signaling pathways. However, its role as a potential genotoxic impurity (PGI) is of high importance in drug development. The workflow below illustrates a typical process for identifying and controlling such an impurity in an active pharmaceutical ingredient (API).



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Caption: Workflow for identification and control of **Isopropyl Methanesulfonate** as a PGI.

Safety and Handling

Isopropyl methanesulfonate is a hazardous substance that requires careful handling.

- Hazards: It is harmful if swallowed, causes severe skin burns and eye damage, and is suspected of causing genetic defects and cancer.[\[6\]](#)[\[8\]](#)[\[9\]](#)
- Handling: Use in a well-ventilated area, and wear appropriate personal protective equipment (PPE), including chemical splash goggles, protective gloves, and clothing.[\[8\]](#)[\[10\]](#) Wash thoroughly after handling.[\[5\]](#)[\[10\]](#)
- Storage: Store in a cool, dry place in a tightly closed container. It is often recommended to keep it refrigerated (below 4°C / 39°F).[\[5\]](#)[\[10\]](#)
- Incompatible Materials: Avoid contact with strong oxidizing agents.[\[5\]](#)

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- To cite this document: BenchChem. [Isopropyl methanesulfonate physical properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b049304#isopropyl-methanesulfonate-physical-properties]

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